

Personal protective equipment for handling GSK3335103

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Compound of Interest

Compound Name: GSK3335103

Cat. No.: B15584887

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Essential Safety and Handling Guide for GSK3335103

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This document provides crucial safety and logistical information for handling the small molecule inhibitor **GSK3335103**. In the absence of a specific Safety Data Sheet (SDS), a cautious approach is mandatory, and this compound should be treated as potentially hazardous.^{[1][2]} These guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal.

GSK3335103 is identified as a potent, orally active, non-peptide $\alpha\text{v}\beta 6$ integrin inhibitor.^{[3][4][5]} It is used in research, particularly in studies related to pulmonary fibrosis.^[3] Due to its biological activity, all procedures should be conducted with appropriate personal protective equipment and within designated laboratory areas.

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against exposure to potent, biologically active small molecules like **GSK3335103**.^[2] The following table outlines the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended Personal Protective Equipment (PPE)
Receiving & Unpacking	- Single-use, chemotherapy-rated gloves- Safety glasses
Weighing & Aliquoting (Solid Form)	- Double chemotherapy-rated gloves- Protective gown (impermeable, long-sleeved)- Safety glasses or goggles- Face shield- Work should be performed in a certified chemical fume hood or a ventilated balance enclosure.[2]
Solution Preparation & Handling	- Double chemotherapy-rated gloves- Protective gown- Safety glasses or goggles- All work must be conducted in a chemical fume hood.[2]
Spill Cleanup	- Spill kit appropriate for chemical spills- Two pairs of chemotherapy-rated gloves- Impermeable gown- Respiratory protection (e.g., N95 respirator or higher)- Safety goggles[6]

Operational Plans: Step-by-Step Handling Procedures

Adherence to a strict, step-by-step protocol is essential for minimizing risk and ensuring the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- If the package is compromised, handle it within a chemical fume hood while wearing appropriate PPE.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.
- Follow the supplier's recommendations for storage temperature and conditions.

2. Weighing and Aliquoting (Solid Form):

- All handling of the solid compound must occur within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne particles.[\[2\]](#)
- Use dedicated spatulas and weighing papers.
- After weighing, carefully seal the primary container and decontaminate the exterior.
- Clean the balance and surrounding surfaces thoroughly after each use.

3. Solution Preparation:

- All solution preparation must be conducted within a chemical fume hood.[\[2\]](#)
- Use appropriate solvents as recommended by the supplier or relevant literature.
GSK3335103 is soluble in DMSO.[\[4\]](#)
- Add the solvent to the solid compound slowly to avoid splashing.
- Ensure the container is securely capped and labeled with the compound name, concentration, solvent, and date of preparation.

4. Experimental Use:

- When adding the compound to cell cultures or animal models, do so within a biosafety cabinet or chemical fume hood.
- Avoid creating aerosols.
- Any equipment that comes into contact with the compound (e.g., pipette tips, serological pipettes) should be considered contaminated and disposed of as hazardous waste.

Disposal Plan: Managing GSK3335103 Waste

Due to its biological activity, all waste contaminated with **GSK3335103** must be managed as hazardous chemical waste.[\[1\]](#) Under no circumstances should this chemical or its solutions be disposed of down the sanitary sewer or in regular trash.[\[1\]](#)

Waste Segregation and Collection:

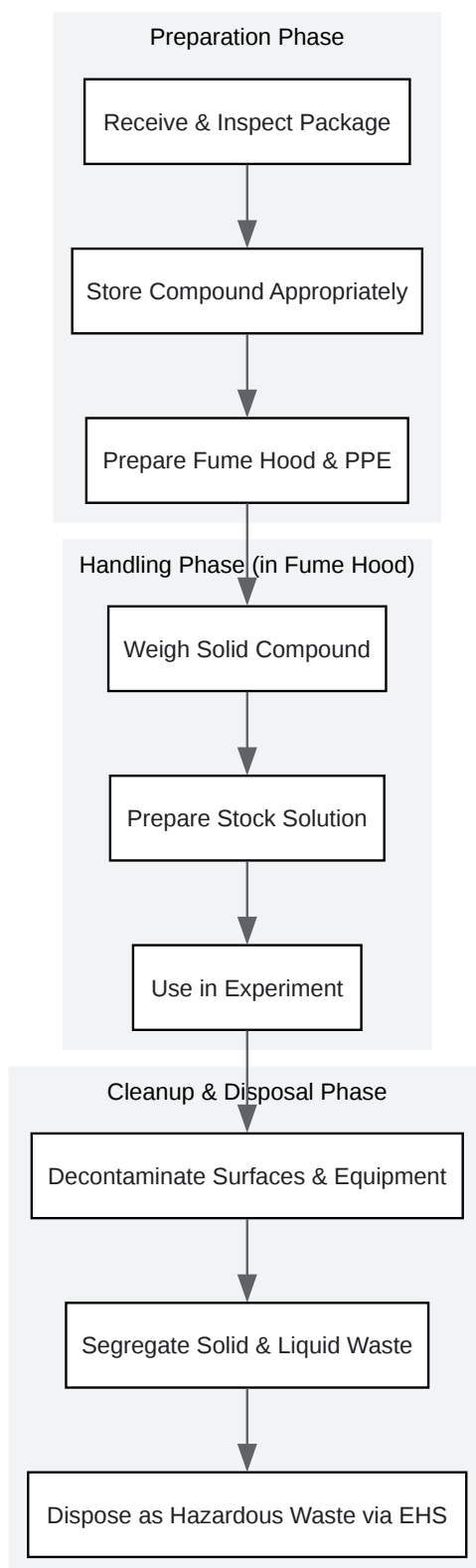
- Solid Waste: Collect all contaminated solid waste, including gloves, weighing paper, pipette tips, and vials, in a dedicated, leak-proof hazardous waste container clearly labeled "Hazardous Waste" and "**GSK3335103** Solid Waste".^[1]
- Liquid Waste: Collect all aqueous and solvent solutions containing **GSK3335103** in a separate, compatible, and clearly labeled hazardous waste container.^[1] The container should be marked "Hazardous Waste" and "**GSK3335103** Liquid Waste".
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

Container Management and Disposal:

- Use only approved, leak-proof containers with tight-fitting lids for all **GSK3335103** waste.^[1]
- Store sealed hazardous waste containers in a designated, secure area within the laboratory, preferably in secondary containment to mitigate spills.^[1]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.^[1] Follow all institutional procedures for waste manifests and pickup.

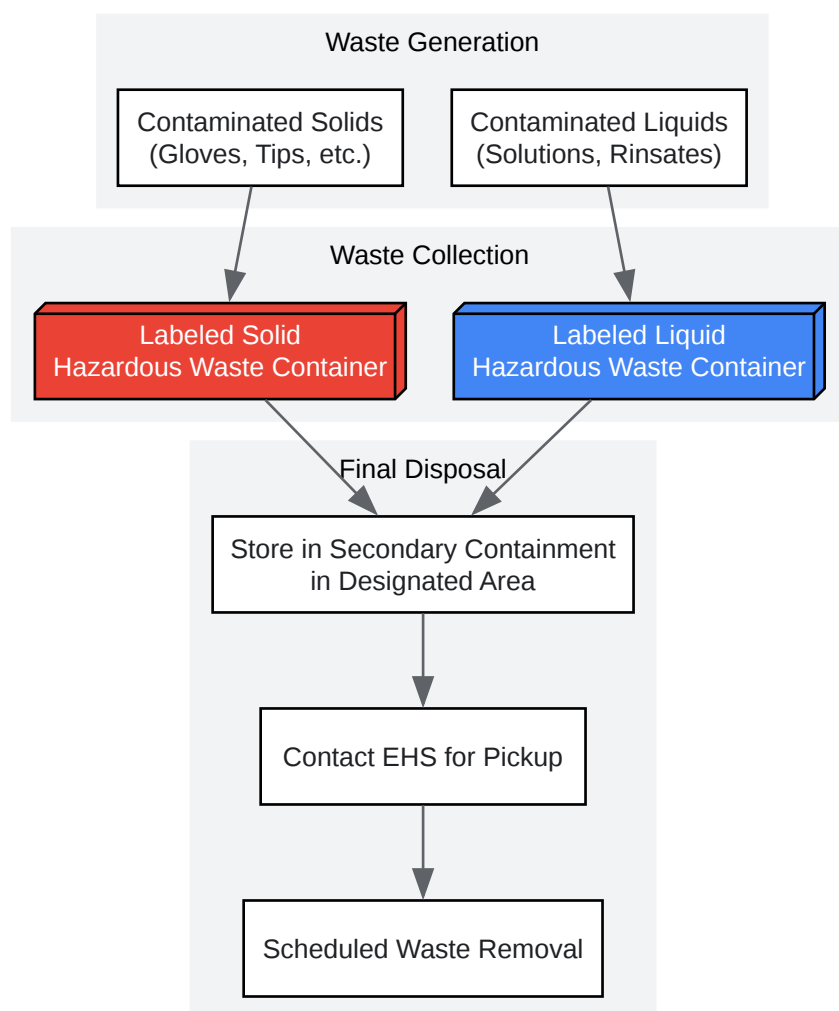
Visualized Workflows

The following diagrams illustrate the key workflows for handling and disposing of **GSK3335103**.



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Caption: Workflow for handling **GSK3335103** from receipt to disposal.



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Caption: Segregation and disposal plan for **GSK3335103** waste.

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